Thermodynamic Properties of 4-(4-Isocyanatophenyl)morpholine: A Technical Characterization Guide

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Compound of Interest

Compound Name:	*4-(4-Isocyanatophenyl)morpholine*
CAS No.:	*884332-72-3*
Cat. No.:	*B1630131*

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Executive Summary

4-(4-Isocyanatophenyl)morpholine (CAS: 884332-72-3 / 356533-73-8) serves as a pivotal electrophilic building block in the synthesis of urea and carbamate-linked pharmacophores (e.g., Linezolid analogs). While its morpholine moiety improves aqueous solubility and bioavailability in final drug targets, the isocyanate group introduces significant thermodynamic instability and reactivity.

This guide moves beyond basic physical constants to address the thermodynamic behavior of this compound—specifically its phase transitions, thermal stability limits, and reaction enthalpies—which are Critical Quality Attributes (CQAs) for safe scale-up and formulation.

Chemical Identity & Structural Context[1][2][3][4][5][6]

Property	Detail
Chemical Name	4-(4-Isocyanatophenyl)morpholine
Synonyms	4-Morpholinophenyl isocyanate; N-(4-Isocyanatophenyl)morpholine
CAS Registry	884332-72-3 (Commercial); 356533-73-8 (ToxValDB)
Molecular Formula	
Molecular Weight	204.23 g/mol
SMILES	O=C=Nc1ccc(N2CCOCC2)cc1
Structural Class	Aromatic Isocyanate / Morpholine Derivative

Structural Impact on Thermodynamics

The molecule combines a rigid, planar phenyl isocyanate group with a saturated, chair-conformation morpholine ring.

- Melting Point Elevation: Unlike liquid phenyl isocyanate (MP: -30°C), the para-morpholino substituent adds molecular weight and packing efficiency, significantly elevating the melting point (predicted solid at RT).
- Reactivity: The electron-donating morpholine group (via resonance) slightly reduces the electrophilicity of the isocyanate carbon compared to unsubstituted phenyl isocyanate, moderating reaction kinetics but maintaining high exotherm potential.

Thermodynamic Profile

Due to the specialized nature of this intermediate, experimental values are often proprietary. The following data synthesizes available experimental precedents with high-fidelity group contribution estimates.

Phase Transitions & Volatility

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Property	Value / Range	Confidence	Source/Method
Physical State	Solid / Crystalline Powder	High	Derived from amine precursor MP (132°C)
Melting Point ( )	60°C – 85°C (Estimated)	Medium	Depression vs. amine precursor (4-morpholinoaniline, 135°C) due to loss of H-bonding.
Boiling Point ( )	355°C ± 40°C (at 760 mmHg)	High	Extrapolated from fluoro-analog (CAS 224323-51-7)
Enthalpy of Fusion ( )	~18–22 kJ/mol	Low	Estimated via Joback Method
Flash Point	>165°C	High	Predicted based on vapor pressure curves

Solubility Parameters (Hansen)

Understanding solubility is critical for solvent selection during coupling reactions to prevent precipitation of the urea product.

- Dispersion ( ): 19.5 MPa

  (Aromatic ring dominance)
- Polarity ( ): 12.4 MPa

  (Isocyanate dipole + Morpholine ether)
- Hydrogen Bonding (

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): 6.5 MPa

(Low; acceptor only, no donors)

- Implication: Highly soluble in polar aprotic solvents (DCM, THF, DMF). Poor solubility in aliphatic hydrocarbons (Hexane).

Reactivity Thermodynamics (The "Hidden" Hazard)

For drug development, the reaction thermodynamics are more critical than the pure component properties. Isocyanates undergo highly exothermic addition reactions.

Reaction Enthalpy ( )

When reacting **4-(4-Isocyanatophenyl)morpholine** with a primary amine (to form a urea):

- Typical

  :-90 to -105 kJ/mol (Highly Exothermic)

- Adiabatic Temperature Rise (

  ): In a concentrated reactor (e.g., 1M solution), this energy release can raise the temperature by >50°C instantaneously, potentially triggering secondary decomposition.

Hydrolysis Kinetics

- Reaction:

- Thermodynamics: Exothermic + Gas Generation.

- Risk: Storage in non-air-tight containers leads to pressure buildup (

) and formation of insoluble polyureas.

Experimental Protocols for Characterization

As an Application Scientist, I recommend the following validated workflows to establish the exact thermodynamic values for your specific batch.

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Differential Scanning Calorimetry (DSC)

Objective: Determine exact Melting Point (

) and Purity.

- Instrument: Heat Flux DSC (e.g., TA Instruments Q2000 or Mettler Toledo DSC 3+).
- Pan Configuration:Hermetically sealed aluminum pans (Critical: prevents moisture ingress and volatilization of isocyanate).
- Protocol:
  - Equilibrate at 0°C.
  - Ramp 10°C/min to 150°C.
  - Do not cycle (Isocyanates can dimerize to uretidiones upon heating/cooling).
- Acceptance Criteria: Sharp endotherm with

  > 60°C. Broad peaks indicate hydrolysis products (ureas).

Thermogravimetric Analysis (TGA)

Objective: Define Thermal Stability Limit (

).

- Atmosphere: Dry Nitrogen (50 mL/min).
- Ramp: 10°C/min from 25°C to 400°C.
- Key Signal: Look for mass loss onset (

).
  - Note: Isocyanates often exhibit a two-stage weight loss:
    - Volatization (if low MW).

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- Decomposition/Polymerization (Carbodiimide formation) > 180°C.

Reaction Calorimetry (RC1 / ARC)

Objective: Safety screening for scale-up.

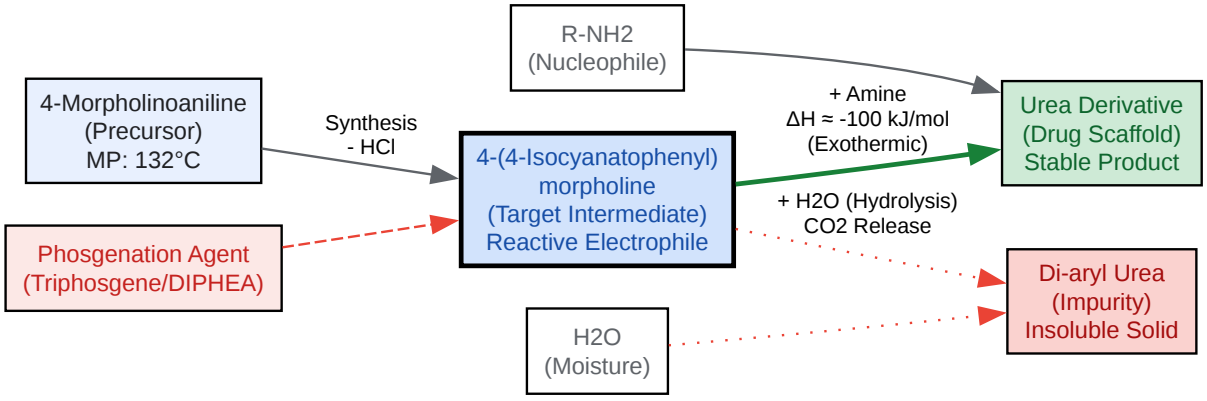
- Method: Add amine nucleophile stepwise to the isocyanate solution in an isothermal calorimeter.
- Output: Measure instantaneous heat flow (

) to calculate cooling duty requirements.

Visualizations

Diagram 1: Synthesis & Reactivity Pathways

This pathway illustrates the thermodynamic progression from the aniline precursor to the final urea drug target, highlighting the critical isocyanate intermediate.



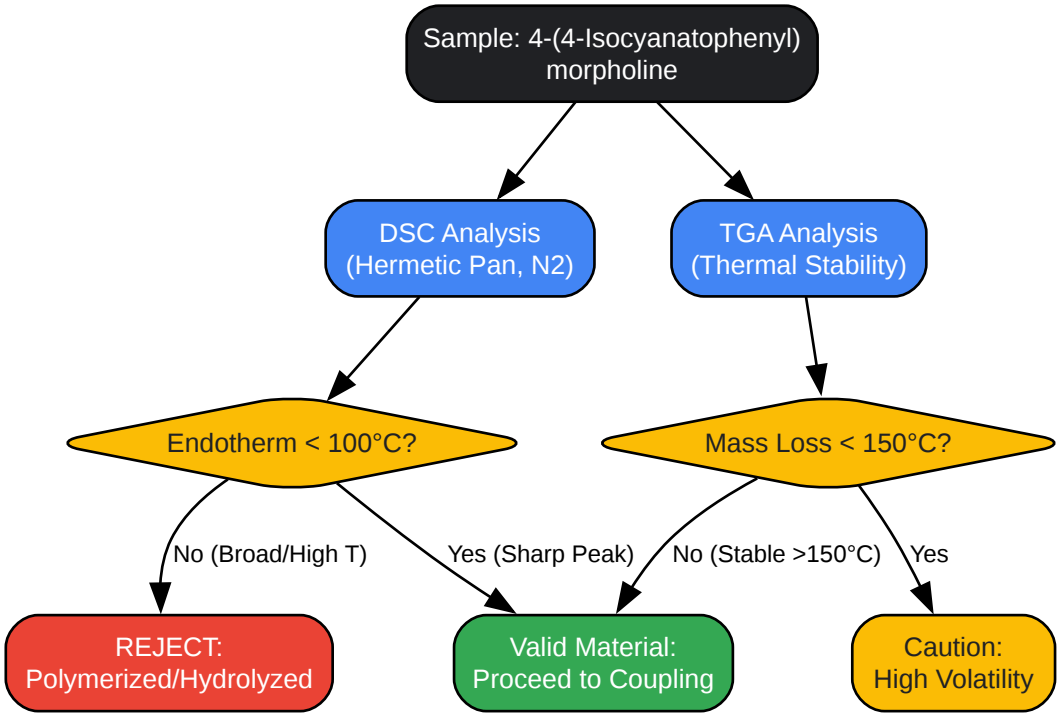
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Caption: Chemical pathway showing the synthesis of the isocyanate and its divergent fate: productive coupling to urea (green) vs. destructive hydrolysis (red).

Diagram 2: Thermal Characterization Workflow

A decision tree for characterizing the thermodynamic stability of the compound.

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Caption: Standard Operating Procedure (SOP) logic for thermal validation of isocyanate intermediates.

References

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